

5-Iodoindolin-2-one: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: *5-Iodoindolin-2-one*

Cat. No.: *B064591*

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For researchers, scientists, and professionals in drug development, a thorough understanding of the stability and appropriate storage of chemical compounds is paramount to ensure experimental reproducibility, product efficacy, and safety. This technical guide provides an in-depth overview of the stability and recommended storage conditions for **5-Iodoindolin-2-one**, a key intermediate in the synthesis of various biologically active molecules.

Recommended Storage and Handling

Proper storage is crucial to maintain the integrity of **5-Iodoindolin-2-one**. The compound is a solid at room temperature and should be handled in a well-ventilated area, using appropriate personal protective equipment.

| Parameter | Recommended Condition |
|-------------|--|
| Temperature | Room temperature. |
| Atmosphere | Store under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidative degradation. |
| Light | Keep in a dark place. The container should be opaque to protect the compound from light-induced degradation. |
| Moisture | Store in a dry place. The container should be tightly closed to prevent moisture absorption, which could lead to hydrolysis. |
| Container | A tightly sealed, light-resistant container is recommended. |

Chemical Stability Profile

5-Iodoindolin-2-one possesses several functional groups that are susceptible to degradation under certain conditions. The following table summarizes its expected stability based on its chemical structure.

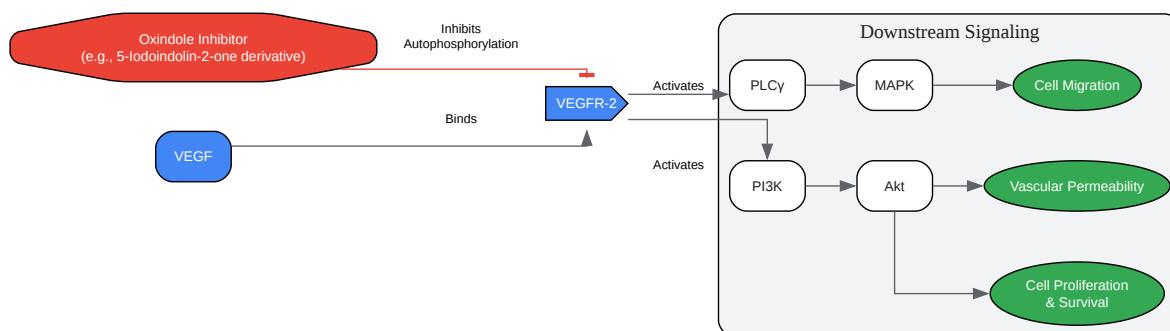
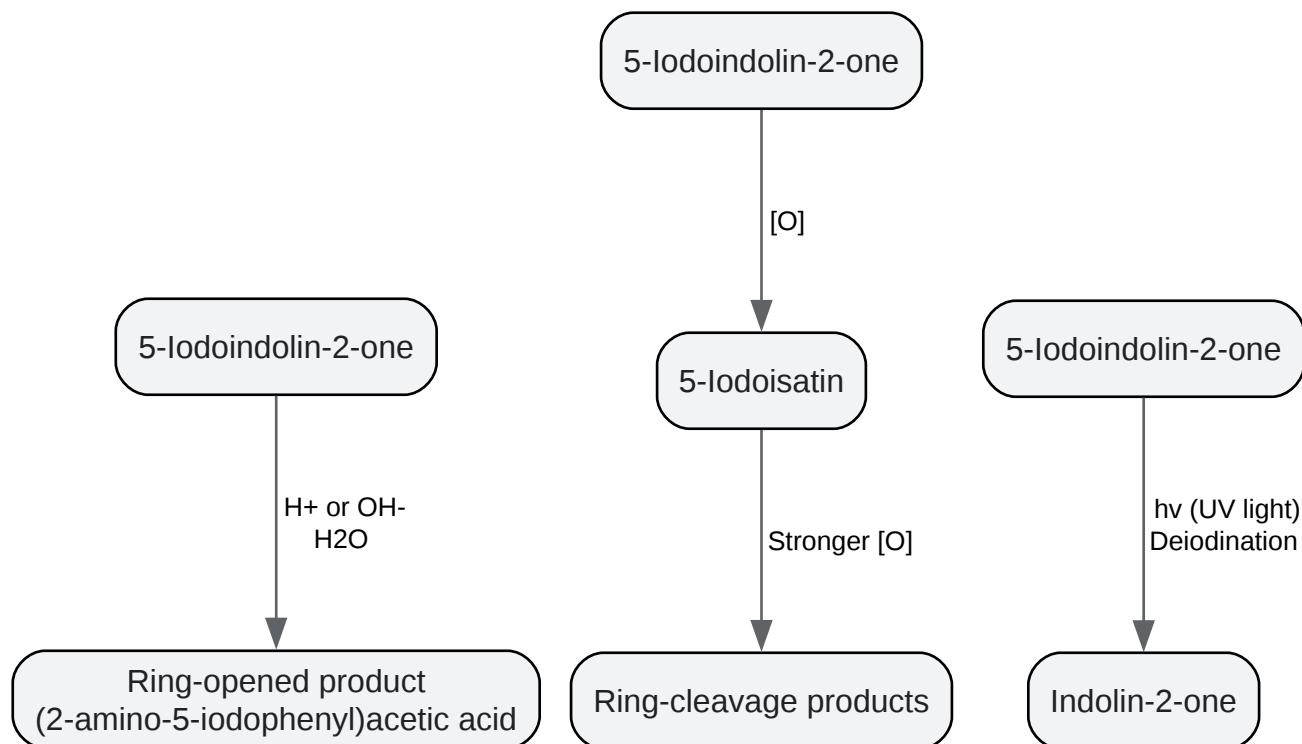
| Condition | Expected Stability |
|---------------------------|--|
| Hydrolysis (Acidic/Basic) | The amide bond within the indolinone ring is susceptible to hydrolysis under strong acidic or basic conditions, which would result in ring-opening. |
| Oxidation | The indolinone ring system can be susceptible to oxidation, potentially leading to the formation of isatin derivatives or ring-cleavage products. |
| Photostability | The carbon-iodine bond can be labile upon exposure to UV light, potentially leading to deiodination through a radical mechanism. |
| Thermal Stability | The compound is expected to be relatively stable at ambient temperatures. At elevated temperatures, decomposition may occur, potentially involving the loss of iodine. |

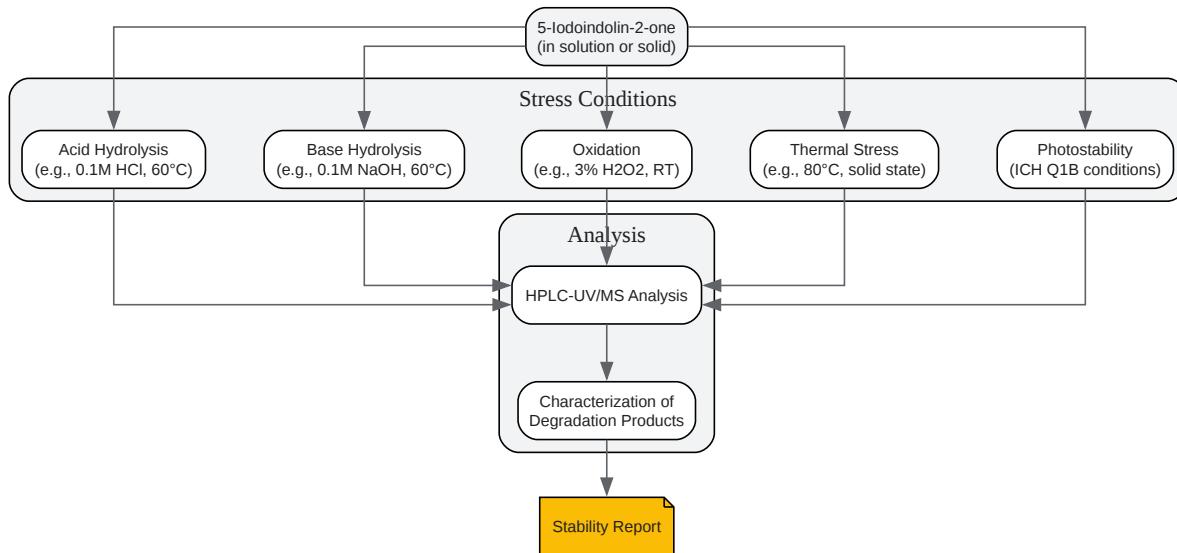
Potential Degradation Pathways

Understanding the potential degradation pathways of **5-Iodoindolin-2-one** is critical for developing stable formulations and for the analytical identification of impurities. Based on the chemical properties of the oxindole core and the iodo-substituent, the following degradation pathways are proposed.

Hydrolytic Degradation

Under strong acidic or basic conditions, the lactam (cyclic amide) bond in the indolinone ring can be hydrolyzed, leading to the formation of a ring-opened amino acid derivative.



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